

An In-depth Technical Guide to 3-(Ethylthio)propanoic Acid

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Compound of Interest

Compound Name: 3-(Ethylthio)propanoic acid

CAS No.: 7244-82-8

Cat. No.: B1215823

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of **3-(Ethylthio)propanoic acid** (CAS No. 7244-82-8), a sulfur-containing carboxylic acid. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. It delves into the fundamental properties, synthesis methodologies, safety protocols, and potential applications of this compound. The guide is structured to offer not just data, but also scientific insights into the practical utilization of **3-(Ethylthio)propanoic acid** in a laboratory and research setting.

Introduction and Chemical Identity

3-(Ethylthio)propanoic acid, a derivative of propanoic acid, is characterized by the presence of an ethylthio group at the 3-position. This structural feature, combining a flexible alkyl chain with a sulfur atom and a terminal carboxylic acid, imparts unique chemical properties that make

it a molecule of interest in various synthetic and research applications. Its ability to serve as a building block in the synthesis of more complex molecules, particularly in the realm of pharmaceuticals, underscores the importance of a thorough understanding of its characteristics.

CAS Number: 7244-82-8[1][2][3]

Molecular Formula: C₅H₁₀O₂S[1]

Molecular Weight: 134.20 g/mol [2]

Synonyms:

- 3-Ethylthiopropionate[1][3]
- 3-(Ethylsulfanyl)propanoic acid[1]
- Propanoic acid, 3-(ethylthio)-[1]
- Beta-Ethylmercaptopropionic acid[1]

Physicochemical Properties

A clear understanding of the physicochemical properties of a compound is paramount for its effective use in experimental design and execution. The following table summarizes the key properties of **3-(Ethylthio)propanoic acid**. It is important to note that some of these values are estimated based on computational models due to the limited availability of experimentally determined data.

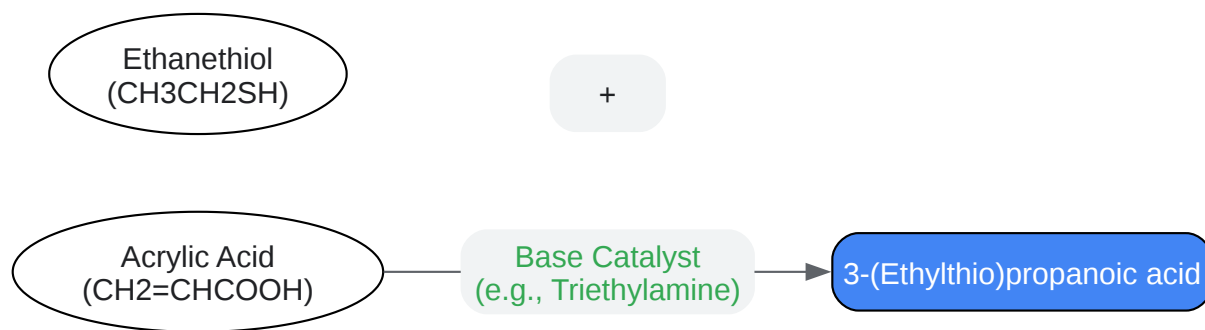
Property	Value	Source
Appearance	Solid[2]	Matrix Scientific
Boiling Point (estimated)	253-255 °C @ 760 mm Hg[3]	The Good Scents Company
Flash Point (estimated)	107.6 - 111.8 °C[1][3]	Multiple Sources
Vapor Pressure (estimated)	0.0022 hPa @ 20°C; 0.004 hPa @ 25°C[1]	Leffingwell & Associates
Solubility @ 25°C	Ethanol: 257.92 g/L, Methanol: 279.97 g/L, Isopropanol: 183.42 g/L[1]	Leffingwell & Associates
pKa (estimated)	6.7 (neutral)[1]	Leffingwell & Associates
LogP (estimated)	0.7 - 0.967[1][3]	Multiple Sources

Synthesis and Manufacturing

The synthesis of **3-(Ethylthio)propanoic acid** can be achieved through several established synthetic routes. The choice of a particular method often depends on the availability of starting materials, desired scale, and purity requirements. A common and logical approach involves the nucleophilic addition of a thiol to an acrylic acid derivative, a type of Michael addition.

General Synthesis Pathway: Michael Addition

A robust and widely applicable method for the synthesis of 3-(alkylthio)propanoic acids is the conjugate addition of a thiol to acrylic acid or its esters. In the case of **3-(Ethylthio)propanoic acid**, this involves the reaction of ethanethiol with acrylic acid.



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Caption: General reaction scheme for the synthesis of **3-(Ethylthio)propanoic acid** via Michael addition.

Experimental Protocol: Synthesis from Ethanethiol and 3-Chloropropanoic Acid

An alternative and effective method involves the reaction of an alkali metal salt of ethanethiol with a 3-halopropanoic acid, such as 3-chloropropanoic acid. This nucleophilic substitution reaction provides a direct route to the desired product.

Materials:

- Ethanethiol
- Sodium hydroxide
- 3-Chloropropanoic acid
- Ethanol (or other suitable solvent)
- Hydrochloric acid (for acidification)
- Dichloromethane (or other extraction solvent)
- Anhydrous sodium sulfate

Procedure:

- **Thiolate Formation:** In a reaction vessel equipped with a stirrer and under an inert atmosphere (e.g., nitrogen), dissolve sodium hydroxide in ethanol. To this solution, slowly add ethanethiol at a controlled temperature (e.g., 0-5 °C) to form sodium ethanethiolate. The exothermicity of this reaction should be managed.
- **Nucleophilic Substitution:** To the solution of sodium ethanethiolate, add a solution of 3-chloropropanoic acid in ethanol dropwise. The reaction mixture is then typically heated to reflux for several hours to ensure complete reaction. Progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, the solvent is removed under reduced pressure. The residue is then dissolved in water.
- **Acidification and Extraction:** The aqueous solution is acidified to a pH of 1-2 with hydrochloric acid, leading to the precipitation or separation of the crude **3-(Ethylthio)propanoic acid**. The product is then extracted with an organic solvent like dichloromethane.
- **Purification:** The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated to yield the crude product. Further purification can be achieved by flash column chromatography or distillation under reduced pressure to obtain the pure **3-(Ethylthio)propanoic acid**.

Spectroscopic Characterization

While experimental spectra for **3-(Ethylthio)propanoic acid** are not readily available in public databases, its spectral characteristics can be reliably predicted based on its structure.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show distinct signals corresponding to the different proton environments in the molecule.

- **Triplet (3H):** Around δ 1.2-1.4 ppm, corresponding to the methyl protons ($-\text{CH}_3$) of the ethyl group, coupled to the adjacent methylene protons.

- Quartet (2H): Around δ 2.5-2.7 ppm, corresponding to the methylene protons (-SCH₂CH₃) of the ethyl group, coupled to the adjacent methyl protons.
- Triplet (2H): Around δ 2.7-2.9 ppm, corresponding to the methylene protons adjacent to the sulfur atom (-SCH₂CH₂COOH).
- Triplet (2H): Around δ 2.6-2.8 ppm, corresponding to the methylene protons adjacent to the carboxyl group (-SCH₂CH₂COOH).
- Singlet (1H): A broad singlet at a higher chemical shift (typically >10 ppm) for the carboxylic acid proton (-COOH).

¹³C NMR Spectroscopy (Predicted)

The carbon-13 NMR spectrum is predicted to show five distinct signals, one for each unique carbon atom.

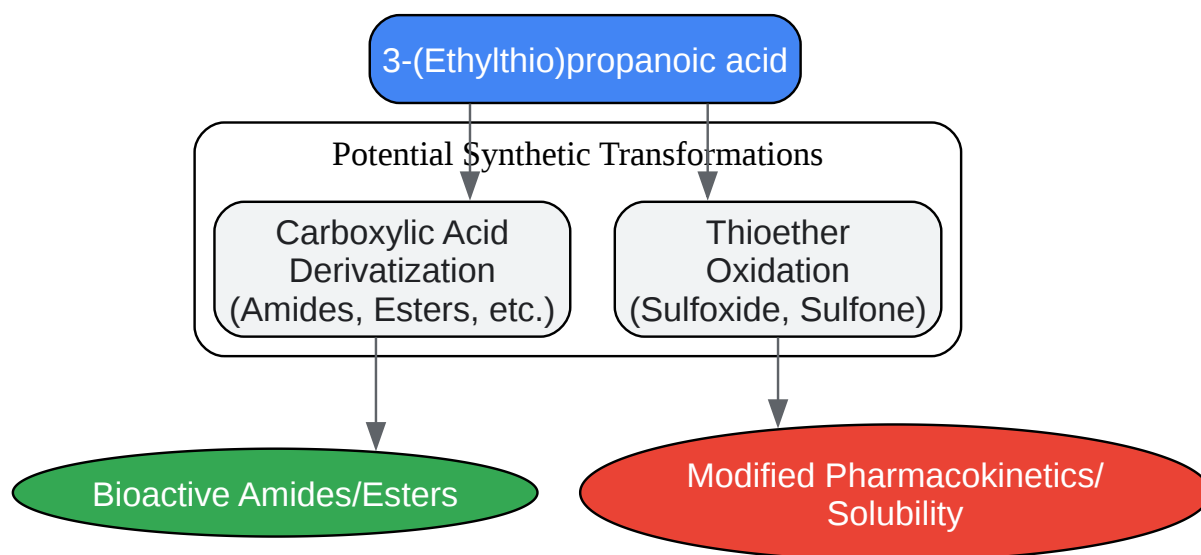
- ~15 ppm: The methyl carbon (-CH₃) of the ethyl group.
- ~26 ppm: The methylene carbon attached to the sulfur in the ethyl group (-SCH₂CH₃).
- ~28 ppm: The methylene carbon adjacent to the sulfur atom (-SCH₂CH₂COOH).
- ~34 ppm: The methylene carbon adjacent to the carboxyl group (-SCH₂CH₂COOH).
- ~178 ppm: The carbonyl carbon of the carboxylic acid group (-COOH).

Applications in Research and Drug Development

While specific drug candidates containing the **3-(Ethylthio)propanoic acid** moiety are not widely documented, its structural features suggest several potential applications in medicinal chemistry and drug development. Propanoic acid derivatives, in general, are a well-established class of compounds with a wide range of biological activities, including anti-inflammatory, analgesic, and anticancer properties.^[4]

As a Synthetic Intermediate

The primary role of **3-(Ethylthio)propanoic acid** in drug development is likely as a versatile intermediate.^[5] The carboxylic acid and thioether functionalities provide two reactive handles for further chemical modifications.



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Caption: Potential derivatization pathways for **3-(Ethylthio)propanoic acid** in drug discovery.

- **Amide and Ester Formation:** The carboxylic acid group can be readily converted into amides or esters. This allows for the coupling of **3-(Ethylthio)propanoic acid** to various pharmacophores or targeting moieties, potentially leading to new drug candidates with improved efficacy or pharmacokinetic profiles.
- **Thioether Oxidation:** The thioether can be oxidized to the corresponding sulfoxide or sulfone. This transformation can significantly alter the polarity, solubility, and metabolic stability of a molecule, which are critical parameters in drug design.

Potential Biological Relevance

Thioether-containing molecules are found in various biologically active compounds. The sulfur atom can participate in important interactions with biological targets, such as metal chelation or hydrogen bonding. While the biological activity of **3-(Ethylthio)propanoic acid** itself is not well-

characterized, its structural similarity to other biologically active sulfur-containing acids suggests it could be a starting point for the design of new therapeutic agents.

Safety and Handling

Based on available safety data, **3-(Ethylthio)propanoic acid** should be handled with care in a laboratory setting.

Hazard Identification:

- May cause an allergic skin reaction.[2]
- Causes serious eye irritation.[2]
- May be harmful if ingested or inhaled.[2]
- Material is irritating to mucous membranes and the upper respiratory tract.[2]

Handling and Storage:

- Use in a well-ventilated area, preferably in a chemical fume hood.[2]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2]
- Avoid contact with skin and eyes.[2]
- Keep the container tightly closed and store in a cool, dry place.[2]
- Incompatible with strong oxidizing agents, strong acids, and strong bases.[2]

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.[2]
- Skin Contact: Wash off with soap and plenty of water. If skin irritation or a rash occurs, seek medical attention.[2]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[2\]](#)

Conclusion

3-(Ethylthio)propanoic acid is a valuable chemical entity with potential applications as a building block in organic synthesis, particularly in the fields of medicinal chemistry and drug discovery. Its bifunctional nature, possessing both a reactive carboxylic acid and a modifiable thioether group, allows for a wide range of chemical transformations. While its own biological activity is not extensively studied, it serves as a promising scaffold for the development of novel therapeutic agents. Proper handling and adherence to safety protocols are essential when working with this compound. This guide provides a foundational understanding for researchers and scientists to effectively and safely utilize **3-(Ethylthio)propanoic acid** in their work.

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